

Proper Disposal of N-Acetyl-D-methionine-d4: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Acetyl-D-methionine-d4**

Cat. No.: **B15599367**

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **N-Acetyl-D-methionine-d4**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The procedures outlined are based on standard laboratory practices for non-hazardous chemical waste.

I. Immediate Safety and Handling Precautions

While **N-Acetyl-D-methionine-d4** is not classified as a hazardous substance, proper laboratory hygiene and safety practices should always be followed.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE): Before handling the compound, ensure the following PPE is worn:

- **Eye Protection:** Use safety glasses or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[4\]](#)
- **Hand Protection:** Handle with gloves. Inspect gloves prior to use and use a proper glove removal technique to avoid skin contact.[\[4\]](#) Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[\[4\]](#)
- **Body Protection:** Wear a laboratory coat.
- **Respiratory Protection:** If dust is generated, use a NIOSH-approved dust mask.[\[1\]](#)

General Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.[2][5]
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.[4][5]

II. Quantitative Safety Data Summary

The following table summarizes key quantitative data for N-Acetyl-DL-methionine, which is expected to be comparable to the d4 variant.

Property	Value	Source
Melting Point/Range	114 - 117 °C / 237.2 - 242.6 °F	[2]
Boiling Point/Range	529 °F / 276 °C (Decomposes)	[1]
Acute Toxicity (Oral LD50)	> 5,000 mg/kg (Rat)	
Partition Coefficient	log Pow: -1.87	[1]

III. Step-by-Step Disposal Protocol

This protocol outlines the procedure for the disposal of **N-Acetyl-D-methionine-d4**, from initial collection to final hand-off to a licensed waste disposal service.

1. Waste Collection:

- Collect waste **N-Acetyl-D-methionine-d4**, including any surplus or spilled material, in a dedicated, properly labeled, and sealed container.
- For spills, sweep up the solid material, taking care to avoid dust formation, and place it into a suitable, closed container for disposal.[1][2][4]

2. Waste Storage:

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4]
- Ensure the container is tightly closed.[1][5]

3. Waste Labeling:

- Clearly label the waste container with the full chemical name: "**N-Acetyl-D-methionine-d4**".
- Include any relevant hazard information (though it is not classified as hazardous).

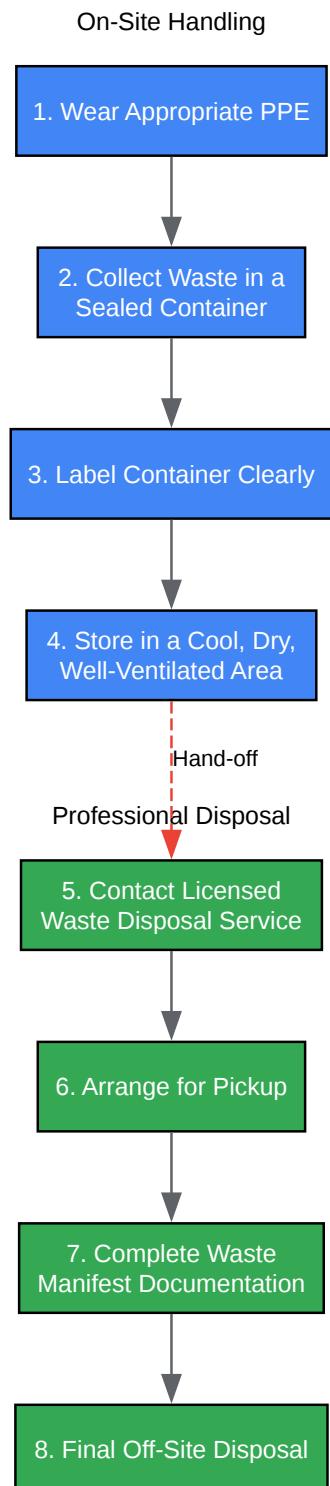
4. Final Disposal:

- Dispose of the waste through a licensed professional waste disposal service.[\[4\]](#) Do not dispose of it in regular trash or pour it down the drain.[\[4\]](#)
- Contaminated packaging should be disposed of as unused product.[\[4\]](#)

IV. Experimental Workflow and Diagrams

Disposal Workflow Diagram:

Figure 1. Disposal Workflow for N-Acetyl-D-methionine-d4



[Click to download full resolution via product page](#)

Figure 1. Disposal Workflow for **N-Acetyl-D-methionine-d4**. This diagram outlines the key steps from on-site handling to final disposal by a licensed service.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. sds.metasci.ca [sds.metasci.ca]
- To cite this document: BenchChem. [Proper Disposal of N-Acetyl-D-methionine-d4: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15599367#n-acetyl-d-methionine-d4-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com